

Safe handling and storage procedures for 2-Methoxyoctane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxyoctane

Cat. No.: B1652639

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Application Notes and Protocols for 2-Methoxyoctane

Disclaimer: No specific Safety Data Sheet (SDS) for **2-Methoxyoctane** was found during the literature search. The following information is based on the chemical properties of similar long-chain alkyl ethers and general laboratory safety principles. This document is intended to provide guidance and should not be considered a substitute for a manufacturer-provided SDS. Researchers, scientists, and drug development professionals should always conduct a thorough risk assessment before handling this chemical.

Introduction

2-Methoxyoctane is a long-chain alkyl ether. While specific toxicological data is not readily available, information on analogous compounds suggests that it should be handled with care in a laboratory setting. Ethers as a class of chemicals can pose several hazards, including flammability and the potential for peroxide formation upon prolonged storage and exposure to air and light.

Quantitative Data

A summary of the available physical and chemical properties of **2-Methoxyoctane** is presented in Table 1.

Table 1: Physical and Chemical Properties of **2-Methoxyoctane**

Property	Value	Source
Molecular Formula	C ₉ H ₂₀ O	PubChem[1]
Molecular Weight	144.25 g/mol	PubChem[1]
IUPAC Name	2-methoxyoctane	PubChem[1]
CAS Number	1541-09-9	PubChem[1]
Physical Description	Not available	-
Boiling Point	Not available	-
Melting Point	Not available	-
Flash Point	Not available	-
Vapor Pressure	Not available	-
Solubility	Not available	-
Density	Not available	-

Experimental Protocols

Personal Protective Equipment (PPE)

When handling **2-Methoxyoctane**, the following PPE should be worn at all times:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile, neoprene).
- Skin and Body Protection: A laboratory coat, long pants, and closed-toe shoes.

Safe Handling Procedures

- Ventilation: Handle **2-Methoxyoctane** in a well-ventilated area, preferably within a chemical fume hood.
- Avoiding Ignition Sources: Ethers are generally flammable. Keep **2-Methoxyoctane** away from open flames, hot surfaces, and sparks.[2][3][4] Use non-sparking tools when handling

the substance.[3][4]

- Grounding and Bonding: For larger quantities, ensure that containers are properly grounded and bonded to prevent static discharge.[2][4]
- Peroxide Formation: Ethers can form explosive peroxides upon exposure to air and light.[3] It is good practice to date the container upon receipt and upon opening. Test for the presence of peroxides before heating or distilling. If peroxides are present, consult appropriate procedures for their removal.
- General Hygiene: Avoid inhalation of vapors and contact with skin and eyes. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[4]

Storage Procedures

- Container: Store in a tightly closed, original container.
- Location: Store in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.[3]
- Incompatible Materials: Store **2-Methoxyoctane** away from strong oxidizing agents, acids, and bases.[3][5][6]
- Segregation: Do not store with incompatible chemicals. A general guide to the chemical compatibility of ethers is provided in the diagram below.

Spill and Leak Procedures

- Small Spills:
 - Evacuate non-essential personnel from the area.
 - Wear appropriate PPE.
 - Absorb the spill with an inert absorbent material (e.g., vermiculite, sand, or earth).
 - Collect the absorbed material into a suitable container for disposal.
 - Clean the spill area with soap and water.

- Large Spills:
 - Evacuate the area immediately.
 - Contact the institution's emergency response team.
 - Ensure the area is well-ventilated before re-entry.

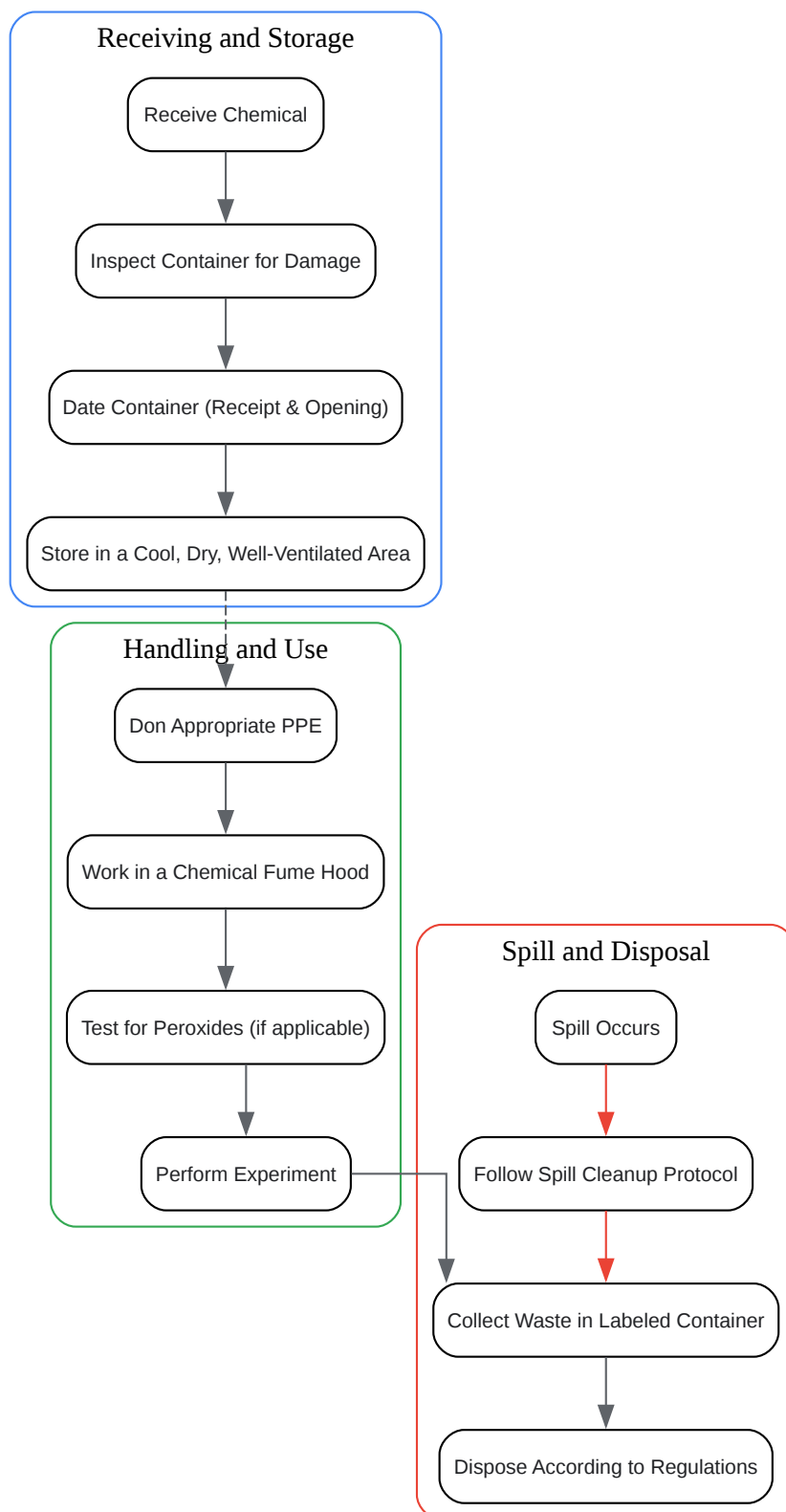
Waste Disposal

- Dispose of **2-Methoxyoctane** and any contaminated materials in accordance with local, state, and federal regulations.
- Do not dispose of down the drain.
- Waste should be collected in a properly labeled, sealed container.

Visualizations

Safe Handling Workflow

The following diagram illustrates the recommended workflow for the safe handling of **2-Methoxyoctane** from receipt to disposal.

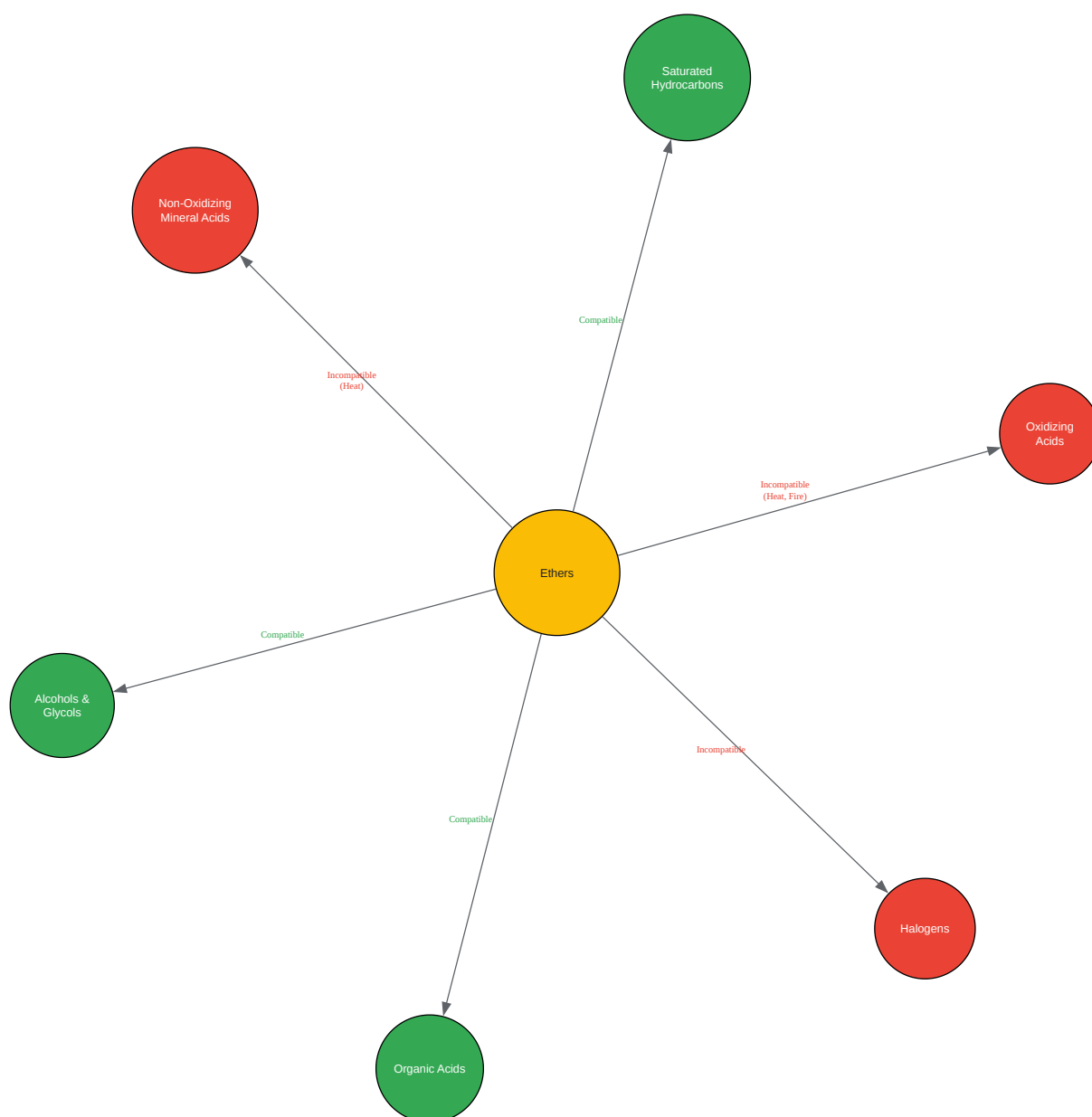


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Caption: Safe handling workflow for **2-Methoxyoctane**.

Chemical Compatibility of Ethers

This diagram illustrates the general chemical compatibility of ethers with other common chemical classes.



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Caption: General chemical compatibility of ethers.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com